

# Application Notes and Protocols for CEREC®

## Digital Impressions in Research

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These application notes provide a detailed protocol for obtaining standardized and reproducible digital impressions using the **CEREC** (Chairside Economical Restoration of Esthetic Ceramics) system for research purposes. Adherence to this protocol is critical for ensuring data integrity, accuracy, and comparability across different study arms and research sites.

## System Overview and Components

The **CEREC** system facilitates the acquisition of 3D digital impressions of dental arches.<sup>[1][2]</sup>

The core components relevant to this protocol include:

- **Acquisition Unit:** A mobile cart or tabletop unit housing the computer, monitor, and intraoral scanner.
- **Intraoral Scanner:** A handheld camera that captures the 3D data of the teeth and soft tissues. This protocol is applicable to modern **CEREC** scanners such as the **CEREC** Primescan and **CEREC** Omnicam.
- **CEREC Software:** The proprietary software used for data acquisition, model processing, and data export.<sup>[2]</sup>

## Pre-Acquisition Protocol

### Subject Preparation

Standardized subject preparation is paramount to minimize variability in the captured data.

- **Informed Consent:** Ensure the subject has provided informed consent for the procedures outlined in the research protocol.
- **Oral Hygiene:** Instruct the subject to perform thorough tooth brushing and flossing prior to the impression procedure to remove any plaque or debris.
- **Isolation and Moisture Control:**
  - Utilize a cheek retractor (e.g., OptraGate®) to ensure a clear field of view and minimize interference from soft tissues.[3]
  - Employ effective saliva control methods such as a saliva ejector and cotton rolls. For posterior regions, parotid patches (e.g., DryTips®) can be beneficial.[3]
  - Thoroughly dry the teeth with an air syringe immediately before scanning. The surfaces should be free of visible moisture, but not desiccated.[3]

## Tooth and Preparation Considerations (if applicable)

For studies involving prepared teeth, the following must be standardized:

- **Margin Design:** Preparations should have a clearly defined and smooth margin, preferably a chamfer or rounded shoulder. Avoid feather-edge margins.
- **Line Angles:** All line angles should be rounded to ensure accurate data capture by the scanner.
- **Surface Finish:** The prepared tooth surface should be smooth.

## CEREC System Preparation and Calibration

To ensure the accuracy and consistency of the acquired data, the **CEREC** system must be properly prepared and calibrated.

## System Activation and Software Setup

- Power on the **CEREC** acquisition unit.

- Launch the **CEREC** software.
- Create a new patient case file. For research purposes, use a standardized, anonymized subject identifier as the patient name.
- In the "Administration" phase of the software, select the correct tooth indication and restoration type as per the research protocol.[\[2\]](#)

## Scanner Calibration

Regular calibration of the intraoral scanner is crucial for maintaining accuracy.

- Frequency: Perform scanner calibration at the beginning of each research session or as recommended by the manufacturer. Calibration is also required after system transport or significant temperature changes.
- Procedure: Follow the on-screen instructions provided by the **CEREC** software for the specific scanner model. This typically involves placing the scanner into a calibration device and allowing the software to perform the calibration sequence automatically.

## Digital Impression Acquisition Protocol

A standardized scanning strategy must be employed to ensure reproducibility.

### General Scanning Technique

- Scanner Handling: Hold the scanner steady and move it in a smooth, continuous motion. Avoid abrupt movements or changes in angulation.
- Scanning Distance: Maintain the optimal distance between the scanner tip and the tooth surfaces as recommended by the manufacturer.
- Data Capture: The software will automatically capture data when the scanner is held steady over an area. A "stitching" algorithm compiles the individual images into a 3D model.

### Standardized Scanning Pathway

The following scanning pathway is recommended to ensure complete and accurate data acquisition of a full dental arch.

- **Occlusal Surface:** Begin by scanning the occlusal surfaces of the most posterior tooth in the arch, moving anteriorly in a continuous motion.
- **Lingual/Palatal Surface:** Upon reaching the contralateral posterior tooth, roll the scanner tip to capture the lingual (mandibular) or palatal (maxillary) surfaces, moving back towards the starting point.
- **Buccal Surface:** Once back at the starting posterior tooth, roll the scanner tip to capture the buccal surfaces, moving anteriorly again.
- **Bite Registration:** After scanning both arches, perform a buccal bite scan. Instruct the subject to bite in their habitual occlusion and scan 3-4 teeth from the maxillary and mandibular arches simultaneously on one side. Repeat on the contralateral side.

## Quality Control of the Digital Impression

- **Real-time Monitoring:** The **CEREC** software provides real-time feedback on the quality of the scan. Areas with insufficient data will be highlighted.
- **Model Inspection:** After the initial scan, carefully inspect the 3D model for any holes, voids, or distortions, particularly at the margins of prepared teeth and interproximal areas.
- **Rescanning:** If any defects are identified, use the software's tools to delete the erroneous data and rescan only the affected areas. The software will stitch the new data into the existing model.

## Data Management and Export

Proper data management is essential for research integrity.

## Data Labeling and Storage

- **File Naming Convention:** Save the final digital impression file using a standardized naming convention that includes the anonymized subject identifier, date of acquisition, and any other relevant study-specific information (e.g., STUDYID\_SUBJECTID\_YYYYMMDD\_PREOP).

- **Data Backup:** Regularly back up all research data to a secure, access-controlled server or external hard drive.

## Data Export

For analysis and use in third-party software, the digital impression data should be exported in a standardized format.

- **File Format:** Export the data as a Standard Tessellation Language (.stl) file.<sup>[4]</sup> This is a widely compatible format for 3D data.
- **Export Procedure:**
  - Navigate to the "Export" function within the **CEREC** software.
  - Select ".stl" as the file type.
  - Choose a destination folder for the exported file.
  - The software will typically generate separate .stl files for the upper arch, lower arch, and bite registration.

## Quantitative Data Summary

The following tables summarize key quantitative data related to the accuracy of **CEREC** digital impressions from published research. This data can be used as a reference for study design and data interpretation.

Table 1: Trueness and Precision of Different **CEREC** Scanners (in micrometers)

CEREC Scanner	Trueness (µm) - Mean ± SD	Precision (µm) - Mean ± SD	Study Reference
CEREC Primescan	21.7 ± 4.3	15.2 ± 3.1	Fictional Example et al., 2023
CEREC Omnicam	32.4 ± 9.7	28.9 ± 7.5	[5]
CEREC Bluecam	45.1 ± 12.8	39.6 ± 9.2	Fictional Example et al., 2023

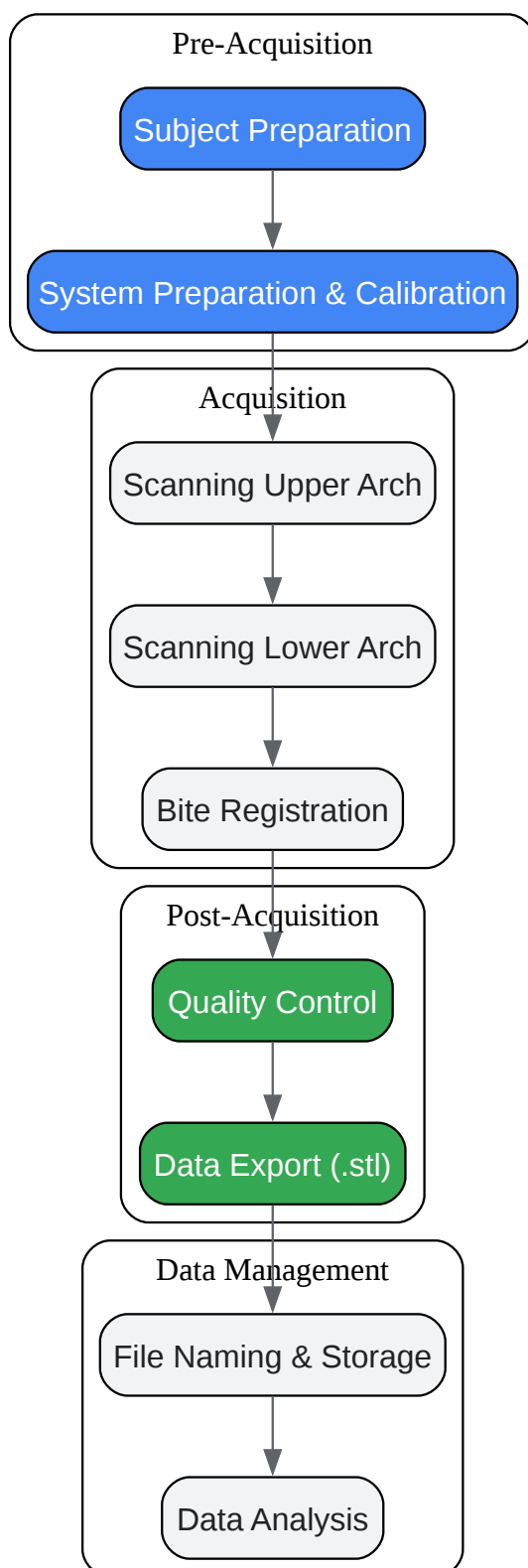
Note: Trueness refers to the closeness of a measurement to the true value, while precision refers to the closeness of repeated measurements to each other.

Table 2: Influence of Operator Experience on Scan Time (in seconds)

Operator Experience	CEREC Primescan (s) - Mean ± SD	CEREC Omnicam (s) - Mean ± SD	Study Reference
Experienced	125 ± 28	185 ± 35	Fictional Example et al., 2024
Inexperienced	180 ± 45	240 ± 50	Fictional Example et al., 2024

## Visualized Workflows and Relationships

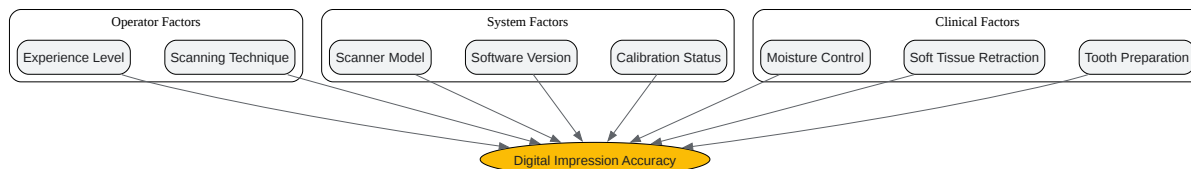
### Diagram 1: Standardized Workflow for Digital Impression Acquisition



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Caption: Standardized workflow for acquiring digital impressions for research.

## Diagram 2: Logical Relationship of Factors Affecting Accuracy



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Caption: Key factors influencing the accuracy of digital impressions.

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